

N-Butylbenzamide: A Technical Overview of its Physical Properties

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Compound of Interest

Compound Name: *N*-Butylbenzamide

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This document provides a concise yet comprehensive guide to the physical properties of **N-Butylbenzamide**, a compound of interest in various chemical and pharmaceutical research domains. The information presented herein is curated to support laboratory work and theoretical investigations.

Physical and Chemical Properties

N-Butylbenzamide is a chemical compound with the molecular formula $C_{11}H_{15}NO$ ^[1]. Its structure consists of a benzamide group where the amine is substituted with a butyl group.

Table 1: Physical Properties of **N-Butylbenzamide**

Property	Value	Notes
Melting Point	41-42 °C ^[2]	Also reported as 39–41 °C ^[3]
Boiling Point	128 °C	At a pressure of 0.5 Torr ^[2]
Molecular Weight	177.24 g/mol	

It is important to note that physical properties can vary slightly depending on the isomeric form. For instance, 4-**N-Butylbenzamide** has a significantly higher melting point of 127 °C.^{[4][5]} Similarly, N-tert-Butylbenzamide also has a distinct melting point.

Experimental Protocols

The determination of the physical properties of **N-Butylbenzamide** follows standard laboratory procedures.

Melting Point Determination:

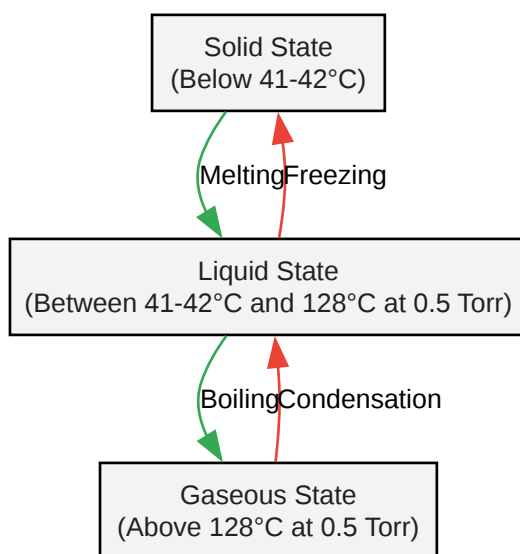
A common method for determining the melting point is using a capillary apparatus, such as the Büchi SMP-20.^[3] In this procedure, a small, powdered sample of the purified compound is packed into a capillary tube. The tube is then heated in a calibrated apparatus, and the temperature range over which the substance melts is observed and recorded. The reported melting points are typically uncorrected for stem exposure.^[3]

Recrystallization for Purification:

To obtain accurate physical property measurements, the compound is often purified by recrystallization. For N-(n-Butyl)benzamide, recrystallization in n-hexane is a documented method to isolate it as a white solid.^[3]

Logical Relationships of Physical States

The physical state of **N-Butylbenzamide** is a function of temperature. The following diagram illustrates the transitions between its solid, liquid, and gaseous phases based on its melting and boiling points.



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